Preparing GNE-220 Hydrochloride Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: *GNE 220 hydrochloride*

Cat. No.: *B10799411*

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This document provides detailed application notes and protocols for the preparation of GNE-220 hydrochloride stock solutions. GNE-220 hydrochloride is a potent and selective inhibitor of MAP4K4, a kinase involved in various cellular processes.[1][2] Accurate preparation of stock solutions is critical for reproducible experimental results in cell-based assays and other research applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of GNE-220 hydrochloride is essential for its proper handling and use. Key properties are summarized in the table below.

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Property	Value	Reference
Molecular Weight	474.99 g/mol	[1][3][4][5]
Chemical Formula	$C_{25}H_{27}ClN_8$	[1][2][3][4][5]
CAS Number	2448286-21-1	[1][2][3]
Appearance	Solid powder, light yellow to yellow	[1][6]
Purity	≥98%	[1][4][5]
Solubility (in DMSO)	5.4 mg/mL (11.37 mM) with sonication	[1][5][6]
Solubility (in Water)	5 mg/mL (10.53 mM) with sonication	[1][5]

Note: The hydrochloride salt form of GNE-220 generally offers enhanced water solubility and stability compared to its free base form.[7]

Experimental Protocols

Preparation of a 10 mM GNE-220 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of GNE-220 hydrochloride in dimethyl sulfoxide (DMSO). It is crucial to use high-purity, anhydrous DMSO to ensure the stability and solubility of the compound.

Materials:

- GNE-220 hydrochloride powder
- Anhydrous, high-purity DMSO
- Vortex mixer
- Sonicator (water bath or probe)

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- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Equilibrate Reagents: Allow the GNE-220 hydrochloride powder and DMSO to reach room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- Weighing the Compound: In a well-ventilated area, carefully weigh out the desired amount of GNE-220 hydrochloride powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.75 mg of the compound.
  - Calculation:
    - Desired Volume (L) x Desired Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
    - 0.001 L x 0.010 mol/L x 474.99 g/mol = 0.00475 g = 4.75 mg
- Dissolution:
  - Add the weighed GNE-220 hydrochloride to a sterile microcentrifuge tube or vial.
  - Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
  - Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- Sonication: To ensure complete dissolution, sonicate the solution in a water bath sonicator for 10-15 minutes.[1][5][6] Visually inspect the solution to ensure no solid particles remain. If necessary, continue sonicating in short bursts.
- Aliquoting and Storage:

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- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots under the recommended conditions.

Storage and Stability

Proper storage is critical to maintain the integrity of GNE-220 hydrochloride and its stock solutions.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C, dry and dark	≥ 1 year	[1]
Stock Solution in DMSO	-20°C	1 month	[6][8]
	-80°C	6 months	[6][8]
Stock Solution (general)	0 - 4°C	1 month	[1]

Note: For long-term storage of stock solutions, -80°C is recommended to maximize stability.[6][8]

Diagrams

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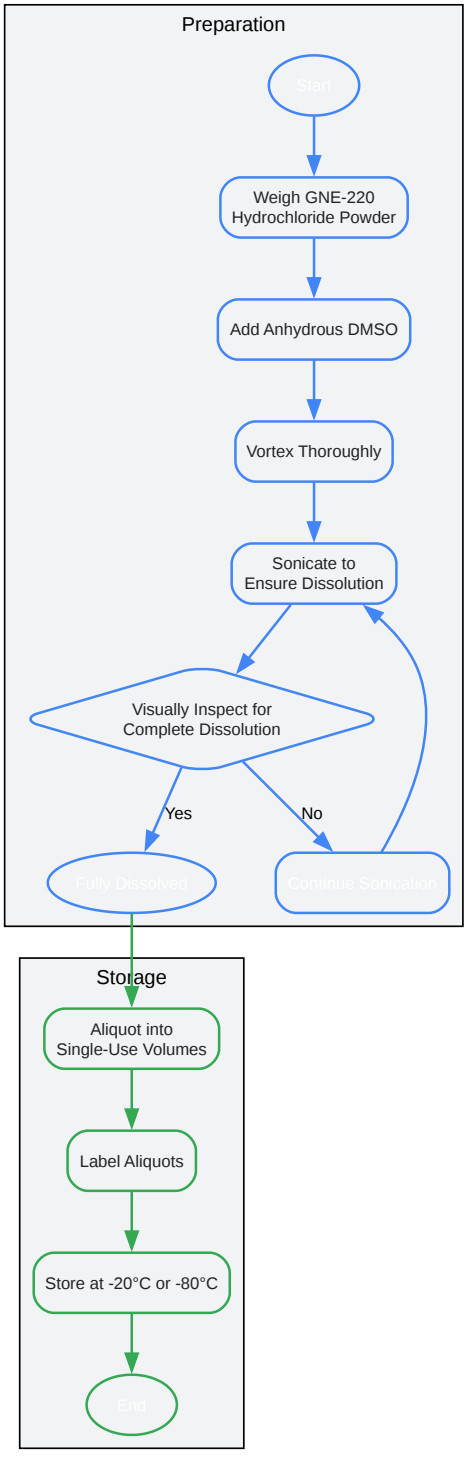
Workflow for Preparing GNE-220 Hydrochloride Stock Solution



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Caption: Workflow for GNE-220 Hydrochloride Stock Solution Preparation.

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Safety Precautions

Handle GNE-220 hydrochloride in a well-ventilated area, preferably in a chemical fume hood.[9] Wear appropriate personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves.[9] Avoid inhalation of dust and contact with skin and eyes.[9] In case of contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for complete safety information.

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